

Application Notes and Protocols for GSK-364735 Sodium Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK-364735 sodium

CAS No.: 863437-78-9

Cat. No.: B15567219

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Introduction

GSK-364735 is a potent and selective inhibitor of HIV-1 integrase, a critical enzyme for the replication of the human immunodeficiency virus (HIV). By blocking the strand transfer step of viral DNA integration into the host cell genome, GSK-364735 effectively halts the viral life cycle. The sodium salt of GSK-364735 is often used in research settings for its improved handling and solubility characteristics. These application notes provide detailed protocols for the preparation and storage of **GSK-364735 sodium** solutions to ensure experimental consistency and accuracy.

Physicochemical Data

A summary of the key quantitative data for **GSK-364735 sodium** is presented in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₁₇ FN ₃ NaO ₄
Molecular Weight	393.34 g/mol
Primary Mechanism of Action	Inhibition of HIV-1 Integrase Strand Transfer
Recommended Storage (Solid)	-20°C

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **GSK-364735 sodium** in dimethyl sulfoxide (DMSO).

Materials:

- **GSK-364735 sodium** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, low-retention pipette tips

Procedure:

- Pre-handling: Before opening, bring the vial of **GSK-364735 sodium** to room temperature to prevent condensation of moisture onto the compound.
- Weighing: Carefully weigh out the desired amount of **GSK-364735 sodium** using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10

mM stock solution, weigh out 3.93 mg of **GSK-364735 sodium**.

- Solubilization: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. Using the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in solubilization if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- Storage: Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions

This protocol details the dilution of the 10 mM stock solution to prepare working solutions for use in cellular or biochemical assays.

Materials:

- 10 mM **GSK-364735 sodium** stock solution in DMSO
- Appropriate aqueous buffer or cell culture medium (e.g., PBS, DMEM)
- Sterile, low-retention pipette tips and tubes

Procedure:

- Thawing the Stock Solution: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Serial Dilution (Recommended): To minimize precipitation of the compound, it is recommended to perform serial dilutions in DMSO before the final dilution into the aqueous buffer or medium.

- **Final Dilution:** Add the desired volume of the diluted DMSO stock to the aqueous buffer or cell culture medium. It is crucial to add the DMSO solution to the aqueous phase while mixing to ensure rapid dispersion and prevent precipitation. The final concentration of DMSO in the assay should be kept to a minimum (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity. A vehicle control (containing the same final concentration of DMSO) should always be included in experiments.
- **Use Immediately:** It is best practice to prepare working solutions fresh for each experiment and use them immediately.

Solution Storage and Stability

Proper storage of **GSK-364735 sodium** solutions is critical to maintain their biological activity and ensure the reproducibility of experimental results.

Solution Type	Solvent	Storage Temperature	Stability
Stock Solution	DMSO	-20°C	Recommended for up to 1 month
-80°C	Recommended for up to 6 months		
Working Solution	Aqueous	Room Temperature	Prepare fresh and use immediately

Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** These can lead to the degradation of the compound. Aliquoting the stock solution is essential.
- **Light Sensitivity:** Protect solutions from light by using amber vials or by wrapping clear vials in foil.
- **Precipitation:** If precipitation is observed in a thawed stock solution, gently warm the solution and vortex to redissolve. If the precipitate does not dissolve, discard the aliquot.

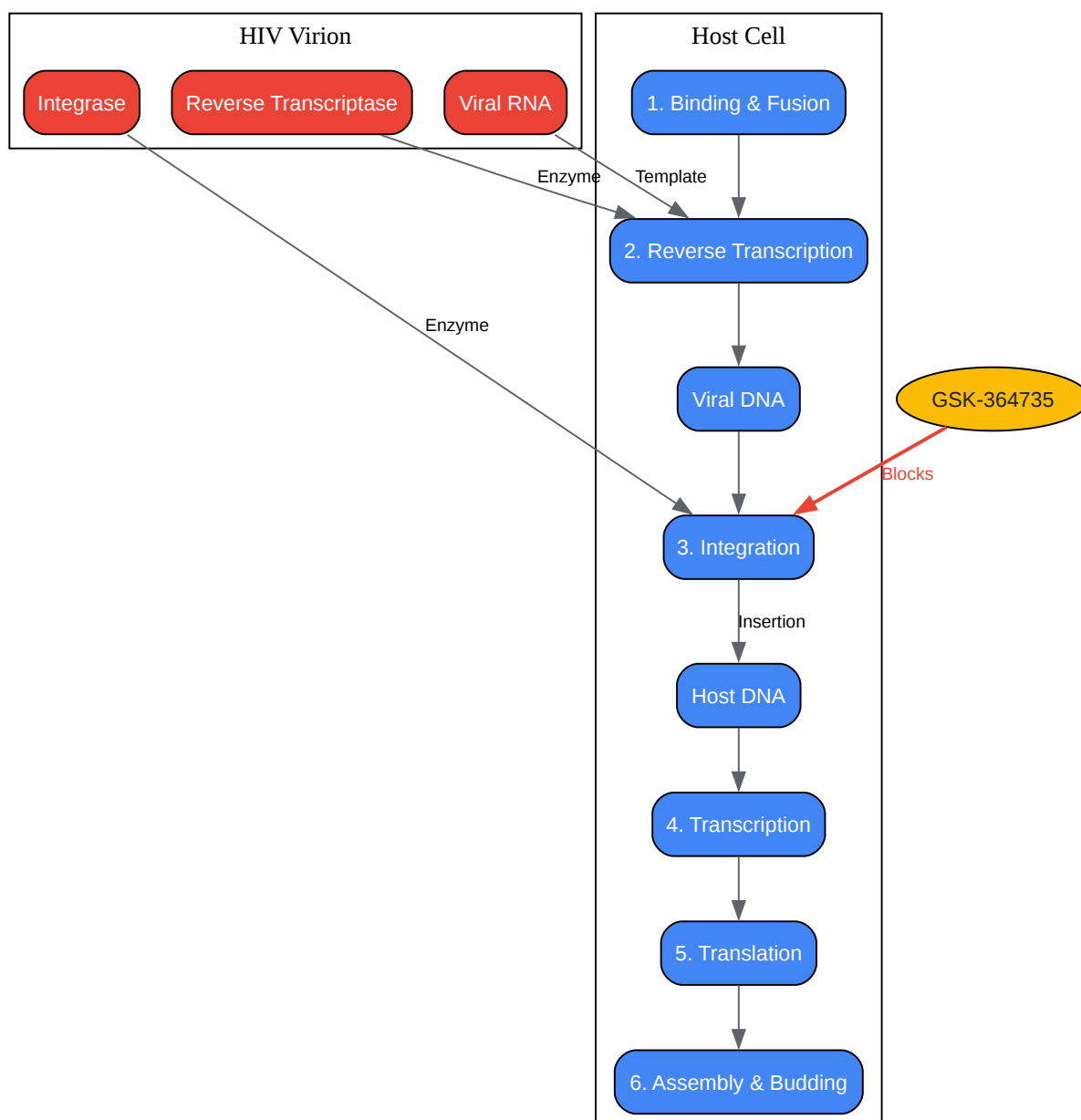
Visualizations

The following diagrams illustrate the experimental workflow for solution preparation and the mechanism of action of GSK-364735.



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Caption: Experimental workflow for **GSK-364735 sodium** solution preparation.



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Caption: Mechanism of action of GSK-364735 in the HIV replication cycle.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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